

H-Val-Pro-Pro-OH TFA stock solution preparation and storage

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Compound of Interest

Compound Name: H-Val-Pro-Pro-OH TFA

Cat. No.: B10800741

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Application Notes and Protocols: H-Val-Pro-Pro-OH TFA

For Researchers, Scientists, and Drug Development Professionals

Introduction

H-Val-Pro-Pro-OH TFA is the trifluoroacetate salt of the tripeptide Valyl-Prolyl-Proline. Derived from milk proteins, this peptide is recognized for its biological activity, primarily as an inhibitor of the Angiotensin-Converting Enzyme (ACE).^{[1][2][3][4][5]} Its role in the Renin-Angiotensin System (RAS) makes it a valuable tool for research in hypertension and cardiovascular diseases.^{[2][4]} The TFA salt form is commonly utilized in research and pharmaceutical development to enhance the peptide's solubility and stability.^{[2][4][6]} This document provides detailed protocols for the preparation and storage of **H-Val-Pro-Pro-OH TFA** stock solutions to ensure consistent and reliable experimental outcomes.

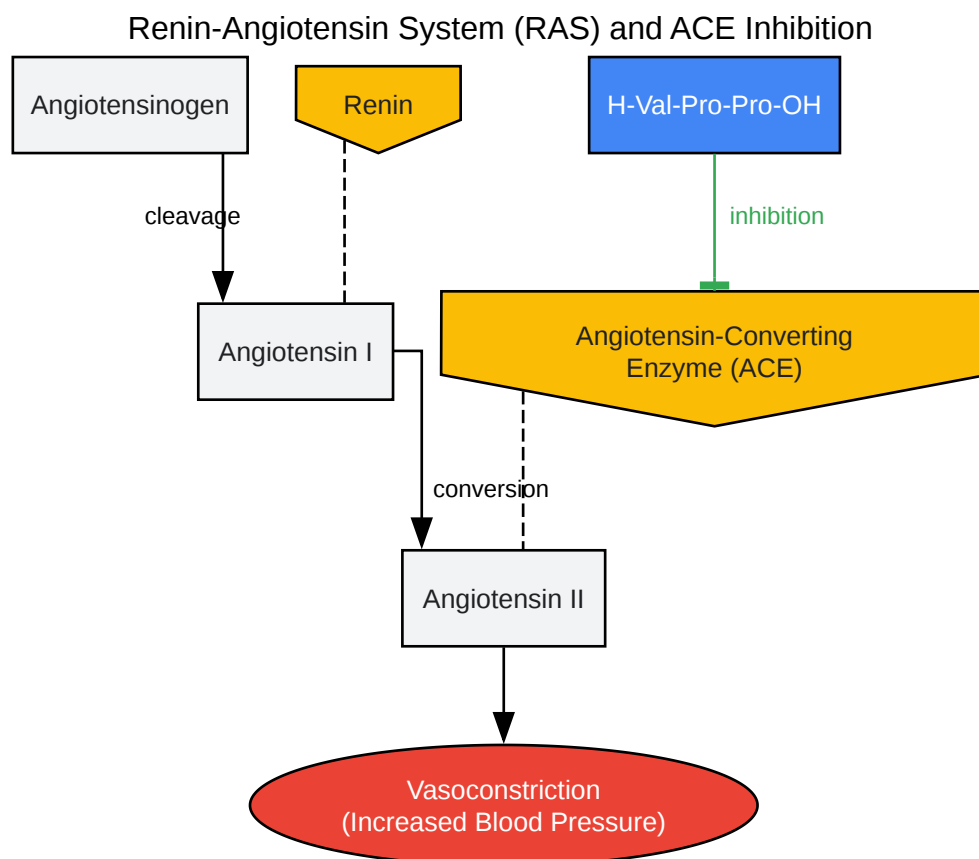
Physicochemical Properties

A summary of the key physicochemical properties of **H-Val-Pro-Pro-OH TFA** is presented in the table below.

Property	Value	Reference
Synonyms	L-valyl-L-prolyl-L-proline trifluoroacetic acid, Val-Pro-Pro TFA	[1]
Molecular Formula	$C_{15}H_{25}N_3O_4 \cdot C_2HF_3O_2$	[7]
Molecular Weight	425.4 g/mol	[7]
Appearance	White to off-white solid/powder	[1][7]
Purity	≥ 98% (HPLC)	[7]
Solubility	Soluble in Water and PBS.[1] [8] Solubility in H ₂ O is reported as 125 mg/mL (293.84 mM) and in PBS as 25 mg/mL (58.77 mM).[8] Ultrasonic treatment may be required to achieve a clear solution.[8]	[1][8]

Signaling Pathway: Inhibition of Angiotensin-Converting Enzyme

H-Val-Pro-Pro-OH exerts its primary biological effect by inhibiting the Angiotensin-Converting Enzyme (ACE). ACE is a critical enzyme in the Renin-Angiotensin System (RAS), which plays a central role in blood pressure regulation. The diagram below illustrates the role of H-Val-Pro-Pro-OH within this pathway.



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Caption: Inhibition of ACE by H-Val-Pro-Pro-OH blocks the conversion of Angiotensin I to Angiotensin II.

Experimental Protocol: Stock Solution Preparation

This protocol provides a detailed methodology for preparing a 10 mM stock solution of **H-Val-Pro-Pro-OH TFA**.

4.1. Materials

- **H-Val-Pro-Pro-OH TFA** powder
- Sterile, nuclease-free water or Phosphate-Buffered Saline (PBS)
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL or 2 mL)

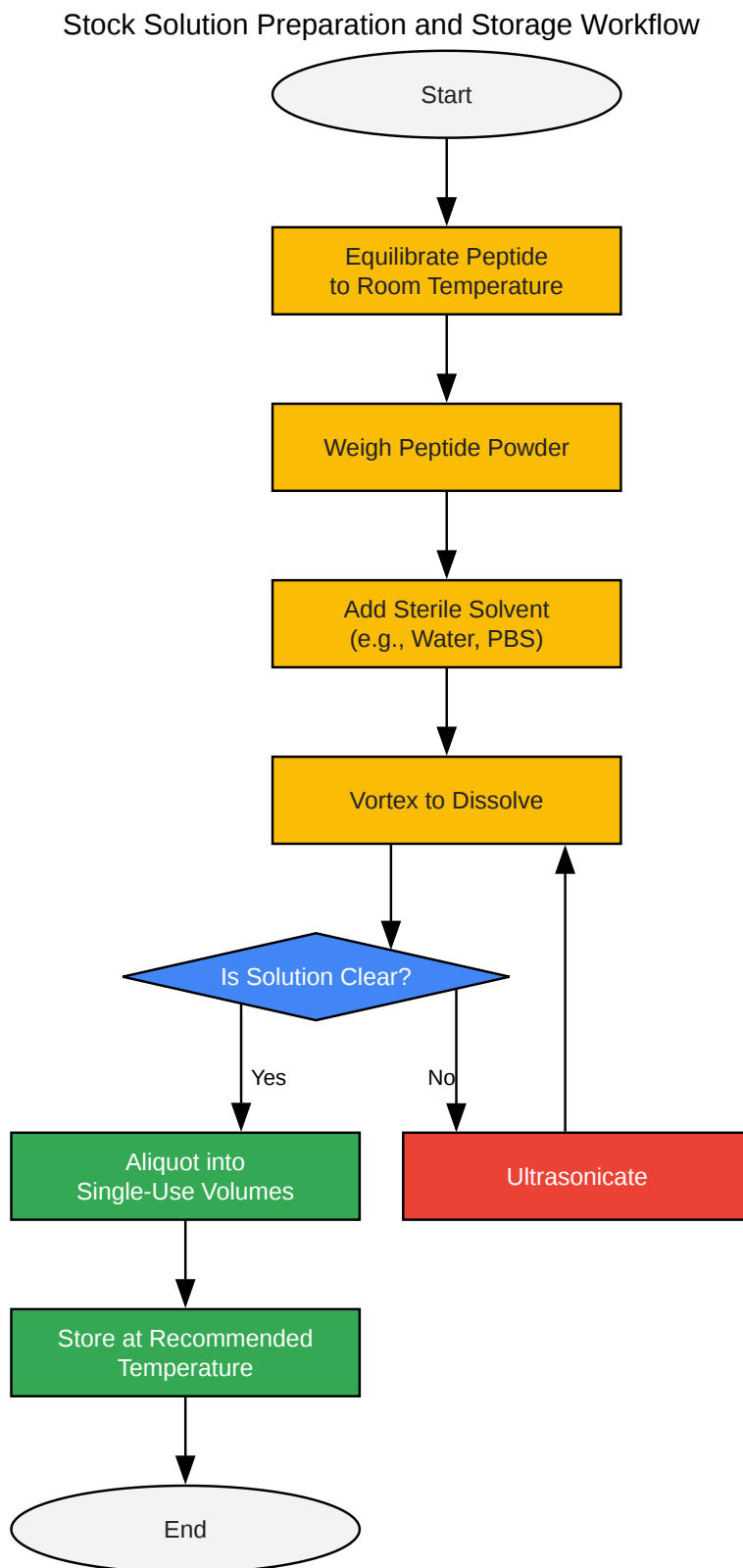
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath (optional)
- Pipettes and sterile filter tips

4.2. Procedure

- **Equilibration:** Before opening, allow the vial of **H-Val-Pro-Pro-OH TFA** powder to equilibrate to room temperature for at least 1 hour. This prevents condensation from forming on the peptide.
- **Weighing:** Carefully weigh the desired amount of the peptide powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.254 mg of **H-Val-Pro-Pro-OH TFA** (Molecular Weight = 425.4 g/mol).
- **Solvent Addition:** Add the appropriate volume of sterile water or PBS to the tube containing the peptide. To continue the example, add 1 mL of solvent. It is generally recommended to add the solvent to the dry powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the peptide is completely dissolved.
- **Sonication (if necessary):** If the solution is not clear, sonicate the tube in an ultrasonic water bath for short intervals (e.g., 1-2 minutes) until the solution becomes clear.^[8] Avoid excessive heating of the sample.
- **Sterilization (optional):** If required for your application, sterile-filter the stock solution through a 0.22 µm syringe filter into a new sterile tube.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This minimizes freeze-thaw cycles. Store the aliquots as recommended in the storage guidelines below.

Stock Solution Preparation and Storage Workflow

The following diagram outlines the general workflow for preparing and storing **H-Val-Pro-Pro-OH TFA** stock solutions.



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Caption: A stepwise workflow for the preparation and storage of **H-Val-Pro-Pro-OH TFA** stock solutions.

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of **H-Val-Pro-Pro-OH TFA**.

Form	Storage Temperature	Duration	Reference
Lyophilized Powder	-20°C	Up to 2 years	[1] [4] [9]
Stock Solution in DMSO	4°C	Up to 2 weeks	[4] [10]
Stock Solution in DMSO	-80°C	Up to 6 months	[4] [10]
Aliquoted Stock Solution	-20°C	Up to 1 month	[4]

Note: It is strongly recommended to prepare and use solutions on the same day.[\[4\]](#) Avoid repeated freeze-thaw cycles. For most in vitro assays, the presence of residual TFA from the purification process is unlikely to cause interference.[\[6\]](#) However, for highly sensitive cellular or biochemical studies, its presence should be noted.[\[6\]](#)

Applications in Research

H-Val-Pro-Pro-OH TFA is a versatile peptide with several applications in scientific research:

- Drug Development: It serves as a building block in the synthesis of peptide-based drugs.[\[7\]](#) [\[11\]](#)
- Biotechnology: Used in the production of recombinant proteins.[\[11\]](#)
- Protein Folding and Structure: Employed in studies to understand the mechanisms of protein folding.[\[11\]](#)

- Cosmetic Formulations: Incorporated into cosmetic products to improve skin health.[7]
- ACE Inhibition Studies: As a known ACE inhibitor with an IC_{50} of 9 μM , it is used in studies related to hypertension and cardiovascular function.[1][3][8]
- Insulin Sensitivity Research: Studies have shown it can enhance insulin sensitivity and prevent insulin resistance in pre-adipocytes.[3][8]

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